

Essential Guide to the Proper Disposal of 6-Methylflavone

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	6-Methylflavone	
Cat. No.:	B191877	Get Quote

For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This guide provides detailed, step-by-step procedures for the proper disposal of **6-Methylflavone**, emphasizing safety and regulatory adherence.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **6-Methylflavone** with appropriate personal protective equipment (PPE) to mitigate exposure risks. While specific toxicity data for **6-Methylflavone** is not readily available, related compounds are known to cause skin, eye, and respiratory irritation.[1][2] Therefore, the following PPE is mandatory:

- Gloves: Use chemical-resistant gloves, such as nitrile.
- Eye Protection: Wear safety glasses or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: Work in a well-ventilated area. If the potential for dust formation exists, a dust mask or respirator is recommended.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **6-Methylflavone**, compiled from various suppliers.[4]



Property	Value
Molecular Formula	C16H12O2
Molecular Weight	236.27 g/mol
CAS Number	29976-75-8
Appearance	White to beige powder or crystalline solid
Melting Point	119-122 °C
Purity	≥98% (HPLC)
Solubility	DMSO: 2 mg/mL (clear, warmed)
Storage Temperature	2-8°C

Step-by-Step Disposal Protocol

The recommended method for the disposal of **6-Methylflavone** is through a licensed professional waste disposal service.[3] Treat all **6-Methylflavone** waste as hazardous chemical waste and adhere to the following protocol.[5]

- 1. Waste Segregation and Collection:
- Isolate 6-Methylflavone waste from other chemical waste streams to prevent inadvertent reactions.
- Collect all waste, including pure **6-Methylflavone** and any contaminated materials (e.g., weighing paper, pipette tips, gloves), in a designated and clearly labeled hazardous waste container.[5]

2. Containerization:

- Use a container made of a material compatible with **6-Methylflavone** that is in good condition and has a secure lid.
- The container must be clearly labeled with "Hazardous Waste" and the full chemical name, "6-Methylflavone".[3][5]



 Indicate the approximate quantity of the waste and note any associated hazards, such as "Irritant".[5]

3. Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area. This
 area should be secure and away from general laboratory traffic.
- 4. Professional Disposal:
- Arrange for the collection and disposal of the hazardous waste through your institution's certified hazardous waste management service.[5] Adherence to local, state, and federal regulations is mandatory.

Spill Management Procedures

In the event of a **6-Methylflavone** spill, immediate and appropriate action is necessary to minimize exposure and environmental contamination.

- Evacuate and Ventilate: Ensure the spill area is well-ventilated. For large spills or those in poorly ventilated spaces, evacuate all non-essential personnel.[3]
- Wear Appropriate PPE: Before attempting to clean the spill, don the required personal protective equipment as outlined above.[3]
- Containment and Cleanup:
 - For solid spills, carefully sweep or scoop the material to avoid creating dust.
 - Place all contaminated materials and cleanup debris into a sealed, labeled hazardous waste container.
 - Wash the affected area with soap and water, collecting the contaminated water as hazardous waste.[3]
- Disposal of Cleanup Waste: All materials used for the cleanup must be disposed of as hazardous waste following the procedures detailed above.[3]

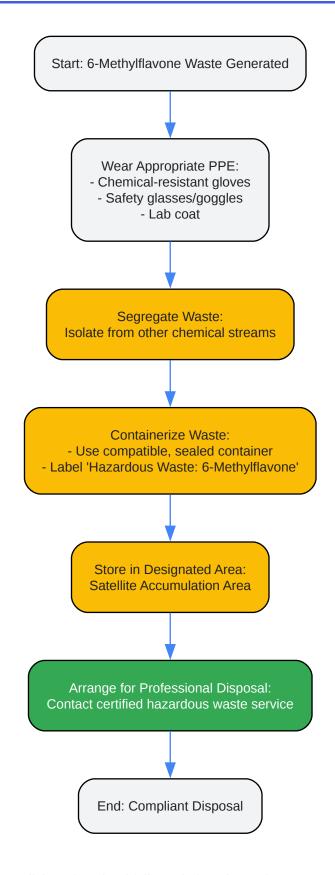


Check Availability & Pricing

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **6-Methylflavone**.





Click to download full resolution via product page

Caption: Logical workflow for the proper disposal of 6-Methylflavone.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.es [fishersci.es]
- 2. merckmillipore.com [merckmillipore.com]
- 3. benchchem.com [benchchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of 6-Methylflavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191877#6-methylflavone-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com